

An In-depth Technical Guide to the Environmental Fate of Cyclohexadecanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Cyclohexadecanone**

Cat. No.: **B1615262**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyclohexadecanone, a macrocyclic musk used as a fragrance ingredient in a variety of consumer products, is subject to environmental release through wastewater streams. Understanding its environmental fate—encompassing its persistence, bioaccumulation potential, and mobility—is crucial for a comprehensive environmental risk assessment. This technical guide provides a detailed overview of the environmental fate of **Cyclohexadecanone**, summarizing available data, outlining key experimental protocols, and visualizing critical pathways and workflows. While experimental data for some endpoints are limited, this guide consolidates current knowledge and utilizes established predictive models to offer a thorough assessment. The Research Institute for Fragrance Materials (RIFM) has assessed **Cyclohexadecanone** and concluded that it is not Persistent, Bioaccumulative, and Toxic (PBT)[1].

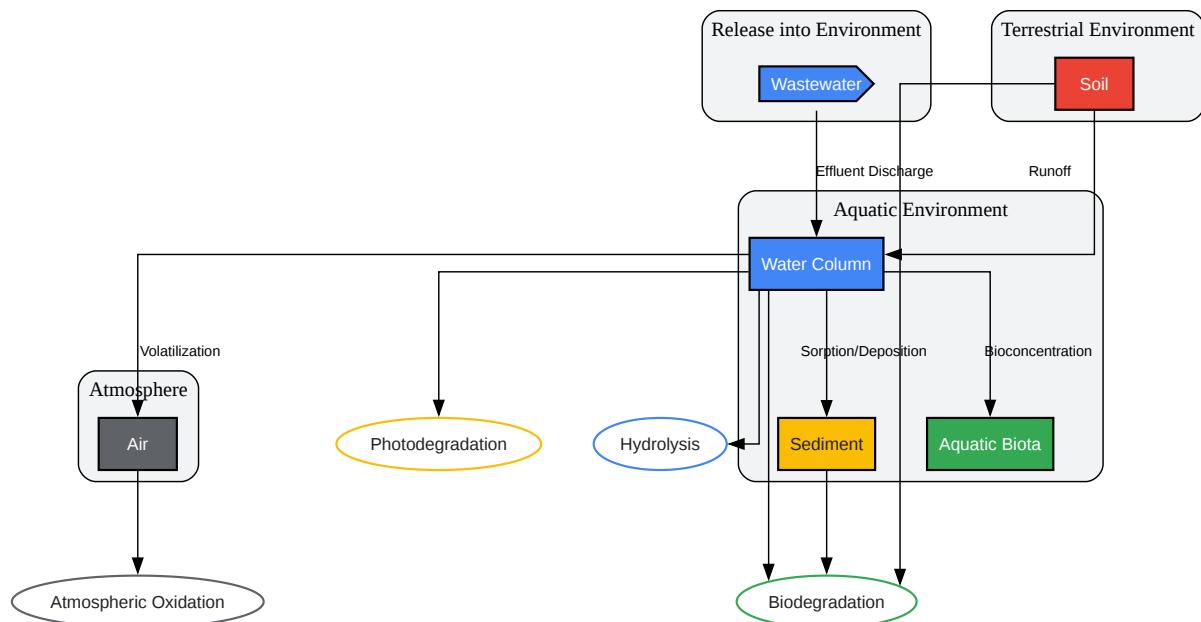
Physicochemical Properties

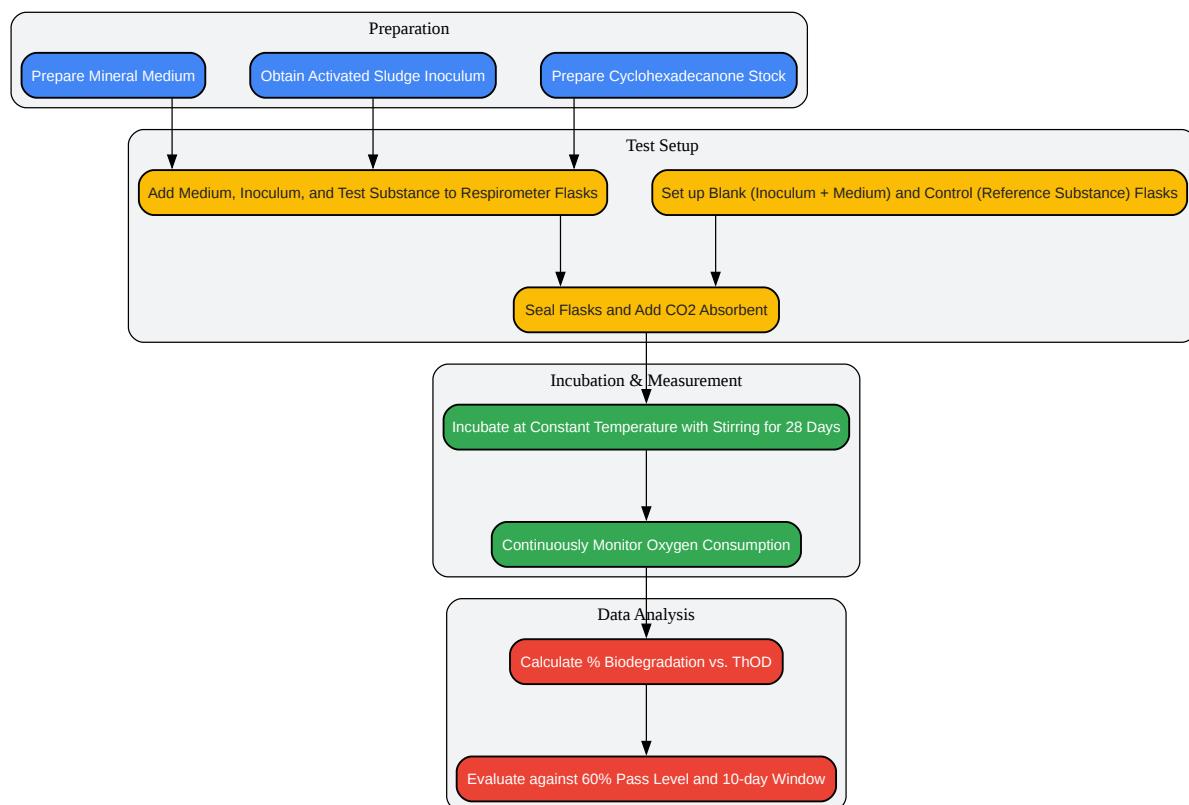
Understanding the fundamental physicochemical properties of a substance is the first step in assessing its environmental behavior. The properties of **Cyclohexadecanone**, a large, non-polar cyclic ketone, are presented below.

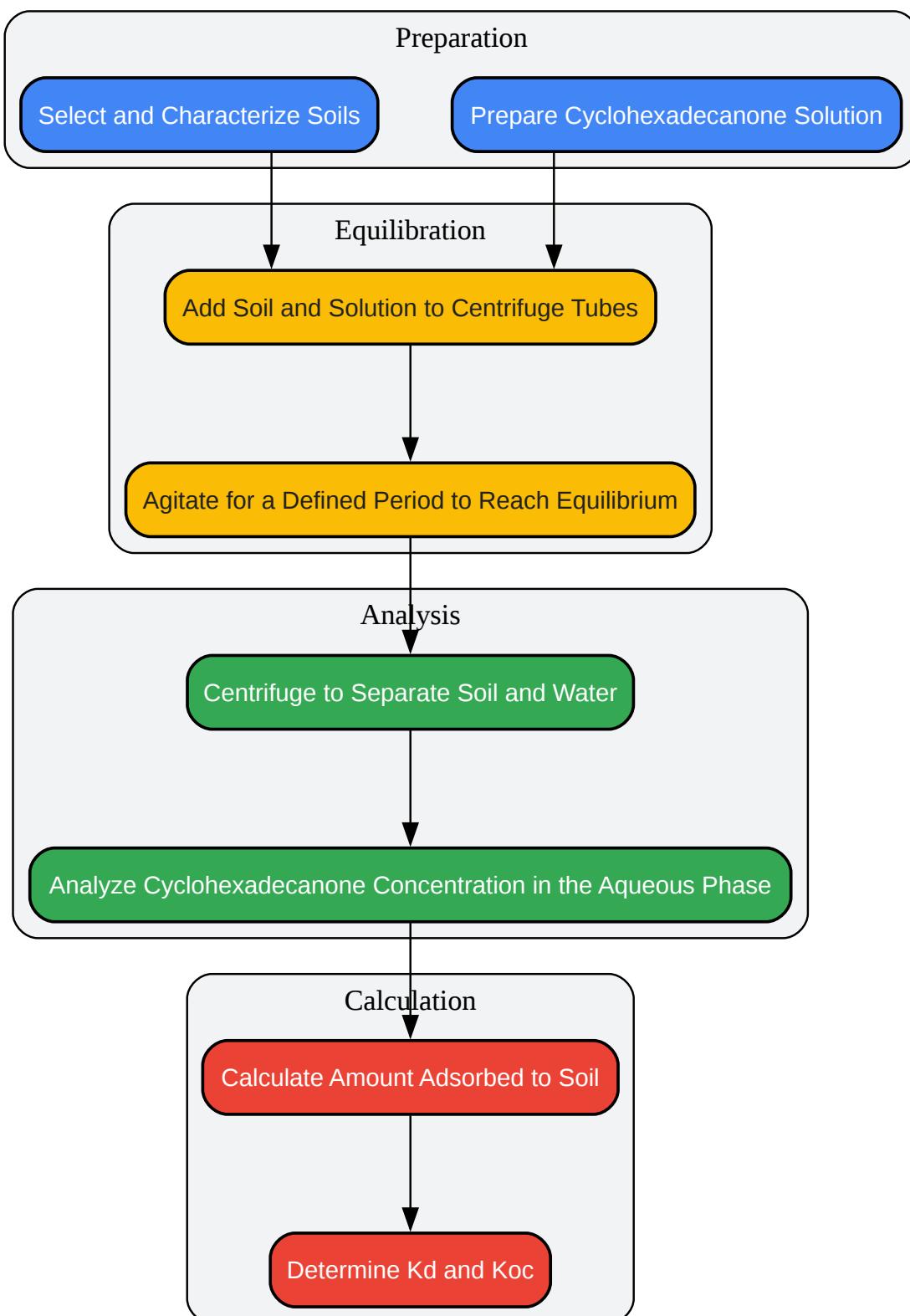
Property	Value	Source
Molecular Formula	C ₁₆ H ₃₀ O	-
Molecular Weight	238.41 g/mol	-
Water Solubility	0.1915 mg/L at 25 °C (estimated)	The Good Scents Company
Vapor Pressure	0.00012 mmHg at 25 °C (estimated)	The Good Scents Company
Log K _{ow} (Octanol-Water Partition Coefficient)	7.7 at 25 °C	NICNAS (2017)[2]

Environmental Fate and Distribution

The environmental fate of **Cyclohexadecanone** is governed by a series of processes including biodegradation, photodegradation, hydrolysis, bioconcentration, soil and sediment sorption, and atmospheric oxidation. The interplay of these processes determines the compound's persistence and distribution across various environmental compartments.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 2. chemistryforsustainability.org [chemistryforsustainability.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Environmental Fate of Cyclohexadecanone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1615262#environmental-fate-of-cyclohexadecanone>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com